

Taxayunnansin A: Mass Spectrometry Fragmentation & Structural Profiling Guide

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Compound of Interest

Compound Name: Taxayunnansin A

Cat. No.: B8261446

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Executive Summary

Taxayunnansin A (C₃₅H₄₄O₁₃) is a taxane diterpenoid primarily isolated from *Taxus yunnanensis*.^{[1][2][3][4]} Unlike the clinically ubiquitous Paclitaxel (Taxol®), **Taxayunnansin A** lacks the N-benzoyl-3-phenylisoserine side chain at the C-13 position, a feature that drastically alters its mass spectrometry (MS) fragmentation behavior.^[1] This guide provides a high-resolution analysis of **Taxayunnansin A**'s fragmentation logic, comparing it directly with Paclitaxel to aid analytical chemists in impurity profiling, metabolomics, and quality control of taxane-based therapeutics.^[1]

Structural Context & Chemical Identity

To interpret the mass spectrum, one must first understand the molecular architecture.

Taxayunnansin A shares the baccatin-like core with other taxoids but features a distinct substitution pattern.

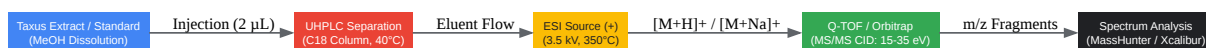
Feature	Taxayunnansin A	Paclitaxel (Reference)
CAS Registry	153229-31-3	33069-62-4
Formula	C ₃₅ H ₄₄ O ₁₃	C ₄₇ H ₅₁ NO ₁₄
Monoisotopic Mass	672.2782 Da	853.3364 Da
Key Structural Difference	Lacks C-13 amide side chain; Polysubstituted with acetoxy groups.[1]	Contains C-13 N-benzoyl-3-phenylisoserine side chain.[1]
Primary Ionization	[M+H] ⁺ , [M+Na] ⁺ , [M+NH ₄] ⁺	[M+H] ⁺ , [M+Na] ⁺

Scientist's Note: The absence of the nitrogenous side chain in **Taxayunnansin A** means its fragmentation is dominated by neutral losses of small molecules (acetic acid, water, benzoic acid) rather than the cleavage of a large amide-linked moiety.

Experimental Configuration (Protocol)

For robust detection and fragmentation analysis, the following LC-MS/MS parameters are recommended. This protocol ensures optimal ionization of the taxane skeleton while minimizing in-source decay.

Workflow Diagram



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Caption: Optimized LC-MS/MS workflow for **Taxayunnansin A** analysis using positive mode ESI.

Detailed Method Parameters

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX RRHD, 2.1 x 100 mm, 1.8 µm).[1]
- Mobile Phase:

- (A) Water + 0.1% Formic Acid (Proton source).[1]
- (B) Acetonitrile (ACN) + 0.1% Formic Acid.[1]
- Gradient: 30% B to 95% B over 10 minutes. **Taxayunnansin A** typically elutes after Baccatin III but before Paclitaxel due to intermediate hydrophobicity.[1]
- Ionization: ESI Positive Mode.
 - Tip: Taxanes form stable sodium adducts $[M+Na]^+$. [1] To force fragmentation, prioritize the protonated species $[M+H]^+$ by ensuring sufficient formic acid concentration, or use higher collision energy (CE) for sodiated adducts.[1]

Fragmentation Pattern Analysis

The fragmentation of **Taxayunnansin A** follows a predictable "stripping" mechanism, characteristic of poly-oxygenated terpenes.

Primary Precursor Ion

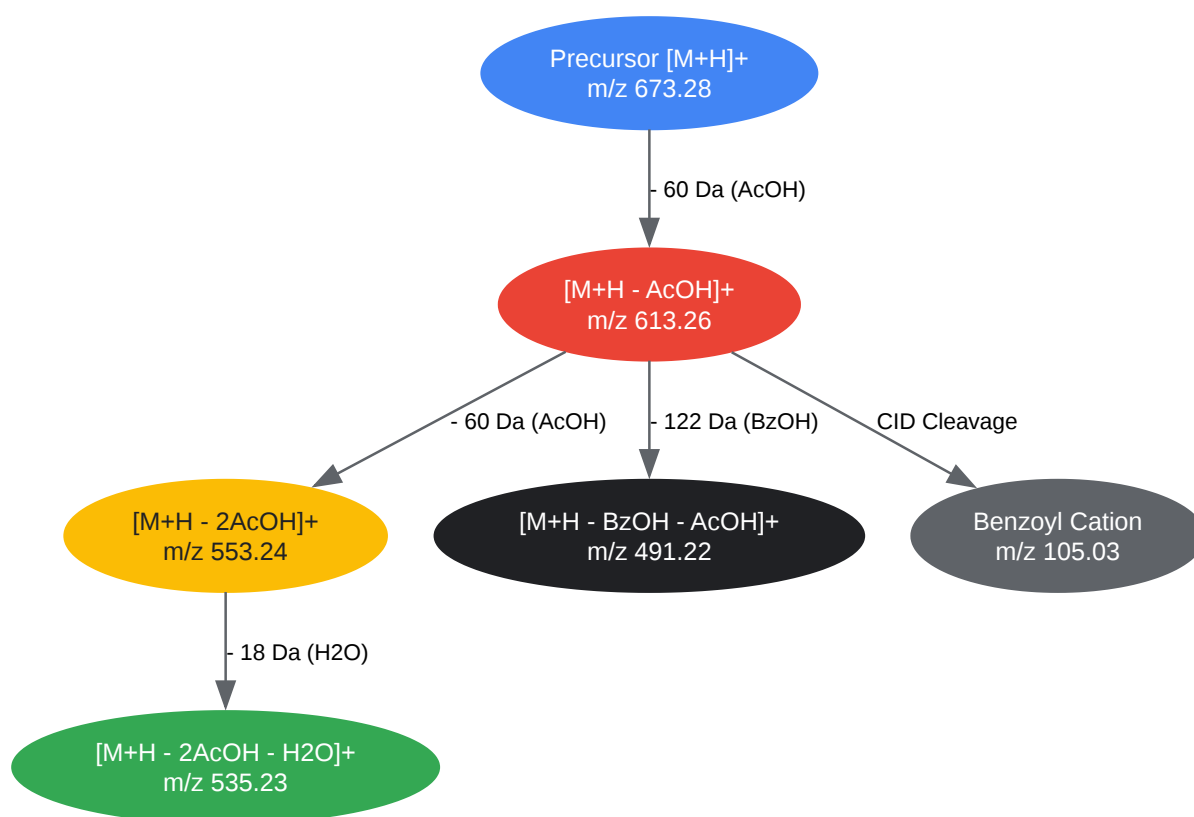
- $[M+H]^+$ observed at m/z 673.28 (Theoretical: 673.2855).[1]

Mechanistic Pathway

- Deacetylation (Neutral Loss of AcOH): The molecule contains multiple acetate esters. The most labile acetates cleave first.
 - m/z 673 $\rightarrow$ m/z 613 (Loss of 60 Da: CH_3COOH).[1]
 - m/z 613 $\rightarrow$ m/z 553 (Loss of second 60 Da).[1]
- Dehydration (Neutral Loss of H_2O): Hydroxyl groups on the taxane ring (specifically C-1 or C-7) eliminate water.[1]
 - m/z 553 $\rightarrow$ m/z 535 (Loss of 18 Da: H_2O).[1]
- Debenzoylation (Diagnostic Cleavage):

- **Taxayunnansin A** contains a benzoate group.[1] A characteristic rearrangement leads to the loss of Benzoic Acid (122 Da) or the formation of the Benzoyl cation (m/z 105).
- Note: In Paclitaxel, the m/z 105 ion is extremely abundant. In **Taxayunnansin A**, it is present but often less dominant than the skeletal losses.

Fragmentation Pathway Diagram



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Caption: Proposed ESI-MS/MS fragmentation tree for **Taxayunnansin A** ([M+H]⁺ m/z 673).

Comparative Performance: Taxayunnansin A vs. Paclitaxel

This table highlights the diagnostic ions required to distinguish **Taxayunnansin A** from Paclitaxel and other taxoids in a complex matrix.

Diagnostic Feature	Taxayunnansin A	Paclitaxel	Interpretation
Precursor Ion	m/z 673 [M+H] ⁺	m/z 854 [M+H] ⁺	Distinct molecular weights allow easy MS1 separation. [1]
Side Chain Fragment	Absent	m/z 286	The m/z 286 ion is the "signature" of the Paclitaxel side chain. Its absence confirms the molecule is a taxane core derivative.
Baccatin Core	Modified Core (m/z ~553/535)	m/z 509 (Baccatin III)	Paclitaxel sheds its side chain to yield the Baccatin III ion (m/z 509). [1] Taxayunnansin A does not yield m/z 509 directly due to structural differences. [1]
Benzoyl Ion	m/z 105 (Moderate)	m/z 105 (High)	Both contain benzoate groups, but the pathway to m/z 105 is more direct in Paclitaxel. [1]
Neutral Losses	Dominant (-60, -18)	Secondary	Taxayunnansin A spectra are "noisier" with sequential neutral losses compared to the clean cleavage of Paclitaxel. [1]

Interpretation & Troubleshooting (Self-Validating Logic)

When analyzing real-world samples, use this logic to validate your peak identification:

- Check the Isotope Pattern: **Taxayunnansin A** (C₃₅) will have a distinct ¹³C isotopic abundance. Ensure the M+1 peak is approximately 38-40% of the M peak height.
- Verify Neutral Losses: If you see m/z 673 but do not see a fragment at m/z 613 (loss of acetate), suspect a different adduct or a non-taxane isobar.[1] Taxanes always lose acetate readily under CID.[1]
- Adduct Confusion: Be wary of [M+Na]⁺ (m/z 695). Sodiated taxanes fragment poorly, often only losing the neutral molecule to leave the Na⁺ ion, or showing no fragmentation until very high collision energies. Always select the [M+H]⁺ or [M+NH₄]⁺ for structural elucidation.

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